

safe handling and storage of 4-Fluoro-3-nitroanisole

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Compound of Interest

Compound Name: 4-Fluoro-3-nitroanisole

Cat. No.: B107196

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This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **4-Fluoro-3-nitroanisole** (CAS No. 61324-93-4). Please consult the full Safety Data Sheet (SDS) from your supplier for comprehensive details.

Troubleshooting Guides and FAQs

General Handling and Storage

Q1: What are the primary hazards associated with **4-Fluoro-3-nitroanisole**?

A1: **4-Fluoro-3-nitroanisole** is considered a hazardous substance. The primary hazards include:

- Toxicity: It is toxic if swallowed.[[1](#)]
- Skin Irritation: It causes skin irritation.[[1](#)]
- Eye Irritation: It causes serious eye irritation.[[1](#)]
- Respiratory Irritation: It may cause respiratory irritation.[[1](#)]

Q2: How should I properly store **4-Fluoro-3-nitroanisole** in the laboratory?

A2: To ensure stability and safety, store **4-Fluoro-3-nitroanisole** in a tightly closed container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials.

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: When handling **4-Fluoro-3-nitroanisole**, the following PPE is mandatory to minimize exposure:

- Eye and Face Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemical-resistant gloves, such as nitrile rubber.
- Skin and Body Protection: A laboratory coat, long-sleeved clothing, and closed-toe shoes are required.
- Respiratory Protection: Handle the compound in a well-ventilated area or under a certified chemical fume hood to avoid inhalation of dust or vapors.

Emergency Procedures

Q4: What should I do in case of accidental eye or skin contact?

A4:

- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water. If irritation persists after washing, seek medical attention.

Q5: What is the first aid procedure for inhalation or ingestion?

A5:

- Inhalation: Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Seek

immediate medical attention.[2]

- Ingestion: If swallowed, seek immediate medical attention. Do NOT induce vomiting.

Q6: How should I handle a spill of **4-Fluoro-3-nitroanisole**?

A6: In the event of a spill:

- Evacuate the area and ensure adequate ventilation.
- Wear the appropriate PPE as detailed in Q3.
- For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed container for disposal.
- For larger spills, contain the spill and absorb it with an inert material before collection for disposal.
- Ventilate the area and wash the spill site after the material has been collected.
- Dispose of the waste in accordance with all local, state, and federal regulations.

Experimental Protocols

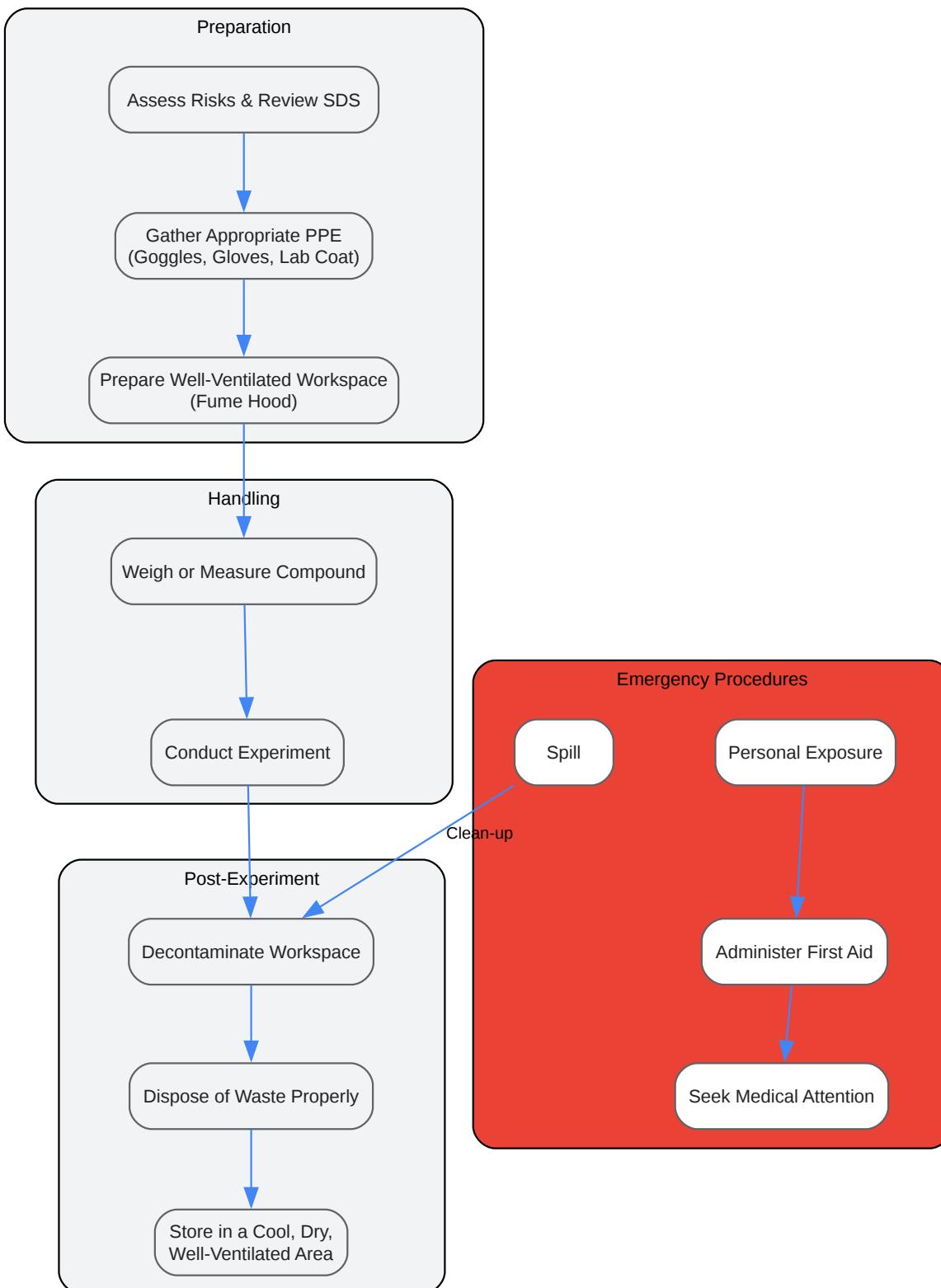
Q7: Are there any specific chemical incompatibilities I should be aware of?

A7: While a comprehensive list of incompatibilities for **4-Fluoro-3-nitroanisole** is not readily available, as a general precaution for nitro compounds, avoid contact with strong oxidizing agents and strong bases.

Quantitative Data Summary

Property	Value	Source
CAS Number	61324-93-4	[1][3][4][5][6][7]
Molecular Formula	C7H6FNO3	[1][5]
Molecular Weight	171.13 g/mol	[5]

Safe Handling Workflow



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